Application Notes and Protocols for Assessing KRAS G12D Inhibitor Activity

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Compound of Interest

Compound Name: *KRAS G12D inhibitor 1*

Cat. No.: *B10828501*

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Introduction

The Kirsten Rat Sarcoma Viral Oncogene Homolog (KRAS) protein with a glycine-to-aspartic acid mutation at codon 12 (G12D) is a key driver in numerous cancers, including pancreatic, colorectal, and lung cancers.[1] This mutation renders the KRAS protein constitutively active by impairing its ability to hydrolyze guanosine triphosphate (GTP) to guanosine diphosphate (GDP), leading to persistent downstream signaling through pathways like the RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR cascades, ultimately promoting cell proliferation, survival, and growth.[1][2][3] The development of inhibitors specifically targeting KRAS G12D is a significant focus in cancer therapy.

These application notes provide detailed protocols for key biochemical assays to characterize the activity of KRAS G12D inhibitors, such as "Inhibitor 1." The methodologies described are essential for determining inhibitor potency, selectivity, and mechanism of action.

Data Presentation: In Vitro Characterization of KRAS G12D Inhibitor 1

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The following tables summarize quantitative data for a hypothetical KRAS G12D inhibitor, herein referred to as "Inhibitor 1," compiled from various biochemical and cell-based assays.

Table 1: Biochemical Assay Data for Inhibitor 1

Assay Type	Target Protein	IC50 / Kd (nM)
TR-FRET Nucleotide Exchange	KRAS G12D	0.15[4]
	KRAS G12C	5.20[4]
	KRAS WT	6.10[4]
	KRAS G12V	8.35[4]
Microscale Thermophoresis (MST)	KRAS G12D	0.85[4]
	KRAS WT	>10,000[4]
Surface Plasmon Resonance (SPR)	KRAS G12D	K_D_ = 0.5[4]
	KRAS WT	K_D_ > 20,000[4]

Table 2: Cell-Based Assay Data for Inhibitor 1

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Assay Type	Cell Line	KRAS Status	IC50 (nM)
Cell Proliferation (CellTiter-Glo)	AsPC-1	G12D	1.5[4]
PANC-1	G12D	2.1[4]	
MIA PaCa-2	G12C	850[4]	
BxPC-3	WT	>10,000[4]	
pERK1/2 Inhibition (AlphaLISA)	AsPC-1	G12D	0.9[4]
PANC-1	G12D	1.3[4]	
Target Engagement (NanoBRET)	Engineered HEK293	G12D	5.5[4]
Engineered HEK293	WT	>15,000[4]	

Mandatory Visualizations

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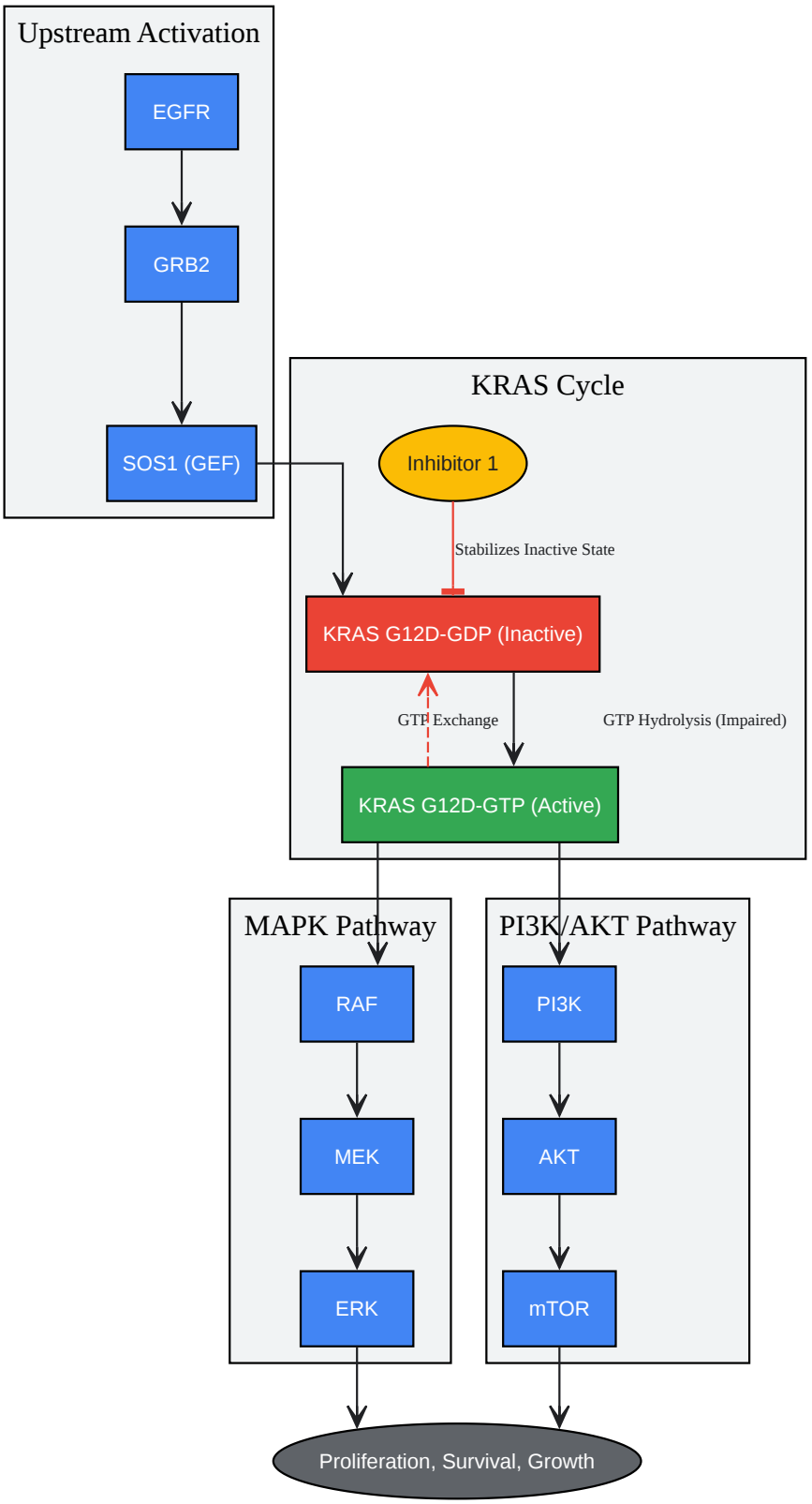

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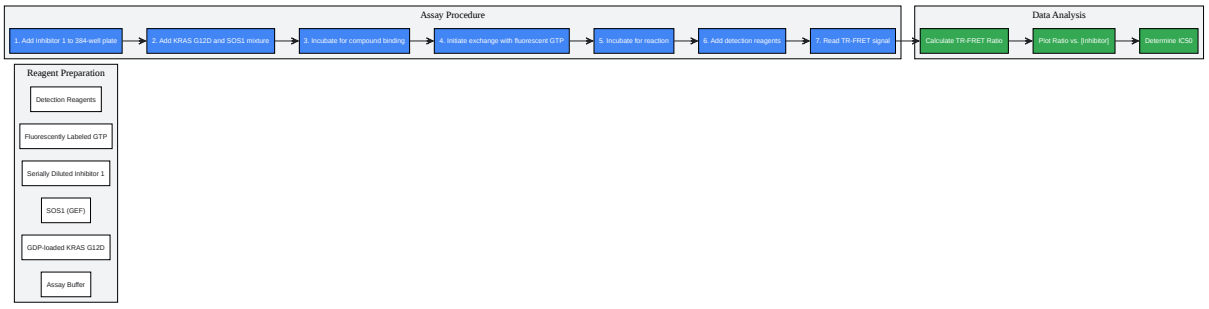

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